

Physical properties of 2-Propoxyethanol (boiling point, melting point, density)

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Compound of Interest

Compound Name: 2-Propoxyethanol

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An In-depth Technical Guide to the Physical Properties of 2-Propoxyethanol

This technical guide provides a comprehensive overview of the key physical properties of **2-Propoxyethanol**, including its boiling point, melting point, and density. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who require precise and reliable data for their work. This guide includes a summary of quantitative data, descriptions of standard experimental protocols for determining these properties, and a conceptual workflow for their measurement.

2-Propoxyethanol, also known as ethylene glycol monopropyl ether, is a colorless liquid with a mild odor.[1][2] It is utilized as a solvent in various industrial applications, such as in coatings, inks, and cleaning agents, due to its ability to dissolve a wide range of substances.[3]

Physical Properties of 2-Propoxyethanol

The physical characteristics of **2-Propoxyethanol** are crucial for its handling, application, and in the design of processes in which it is used. The following table summarizes its key physical properties.

Physical Property	Value	Conditions
Boiling Point	150-153 °C[1][3][4][5]	at 760 mmHg
	151 °C[6][7]	
Melting Point	-75 °C[1][3][4][5][6][7]	
	-90 °C[8]	
Density	0.913 g/mL[1][3][4][5]	at 25 °C
	0.911 g/mL[6]	
	0.910 g/mL[9]	

Experimental Protocols for Determining Physical Properties

The determination of the physical properties of chemical substances like **2-Propoxyethanol** is governed by internationally recognized standard methods to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) and ASTM International provide such guidelines.[10][11]

Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[12][13] OECD Guideline 103 describes several methods for its determination, including:[12][14]

- **Ebulliometer Method:** This method involves measuring the boiling point of the liquid by directly observing the temperature at which the liquid and vapor phases are in equilibrium.
- **Dynamic Method:** This technique measures the vapor pressure of the substance as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches 101.325 kPa.[12]
- **Distillation Method:** This involves distilling the substance and recording the temperature at which the liquid boils.[12]

- Siwoloboff Method: A small amount of the substance is heated in a capillary tube, and the temperature at which a continuous stream of bubbles emerges is recorded.[\[12\]](#)
- Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA): These thermal analysis techniques can be used to detect the phase transition from liquid to gas.[\[12\]](#)

Melting Point Determination (OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state.[\[15\]](#)[\[16\]](#) OECD Guideline 102 outlines several methods for determining the melting point or melting range:[\[15\]](#)[\[17\]](#)

- Capillary Method: A small amount of the powdered substance is placed in a capillary tube and heated.[\[18\]](#)[\[19\]](#) The temperature range from the beginning to the end of melting is recorded. The heating can be done in a liquid bath or a metal block.[\[15\]](#)[\[17\]](#)
- Kofler Hot Bar: This method uses a heated bar with a temperature gradient to determine the melting point.[\[17\]](#)
- Melt Microscope: A microscope with a heated stage is used to visually observe the melting process.[\[17\]](#)
- Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA): These methods measure the heat flow to or from a sample as a function of temperature, allowing for the precise determination of the melting transition.[\[15\]](#)[\[17\]](#)

Density Determination (OECD Guideline 109)

Density is the mass of a substance per unit of volume.[\[20\]](#)[\[21\]](#) OECD Guideline 109 provides several methods for measuring the density of liquids and solids:[\[22\]](#)

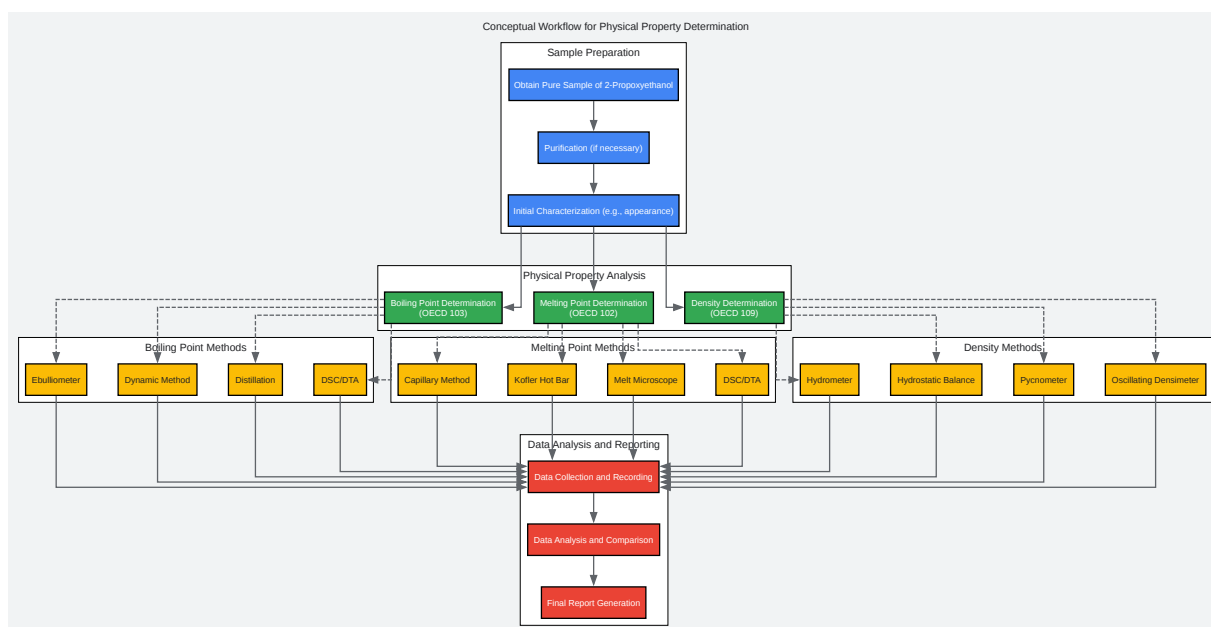
- Hydrometer: A weighted glass float is placed in the liquid, and the density is read from a calibrated scale on the stem.
- Hydrostatic Balance: The density is determined by weighing a solid of known volume in air and then immersed in the liquid.

- Pycnometer: A flask of a known volume is weighed empty, then filled with the substance and weighed again. The density is calculated from the mass and volume.
- Oscillating Densimeter: A U-shaped tube is vibrated at its natural frequency. When filled with the sample, the frequency changes, and this change is used to determine the density.

ASTM International also provides standard test methods for the analysis of glycols, including the determination of density.^{[11][23][24]}

Conceptual Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical substance like **2-Propoxyethanol**.



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Caption: Workflow for determining physical properties.

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